

Application Notes and Protocols for BMS-901715 in Cell-Based Assays

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Compound of Interest

Compound Name: BMS-901715

Cat. No.: B11933346

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Introduction

BMS-901715 is a potent and selective inhibitor of the Adaptor-Associated Kinase 1 (AAK1), a serine/threonine kinase that plays a pivotal role in clathrin-mediated endocytosis (CME).[1][2] AAK1 facilitates this fundamental cellular process by phosphorylating the μ 2 subunit of the adaptor protein 2 (AP2) complex, which is crucial for the recognition of cargo and the assembly of clathrin-coated pits. Beyond its role in endocytosis, AAK1 is also implicated in the regulation of the Notch and WNT signaling pathways. These application notes provide detailed protocols for utilizing **BMS-901715** in various cell-based assays to investigate its effects on cellular processes.

Data Presentation

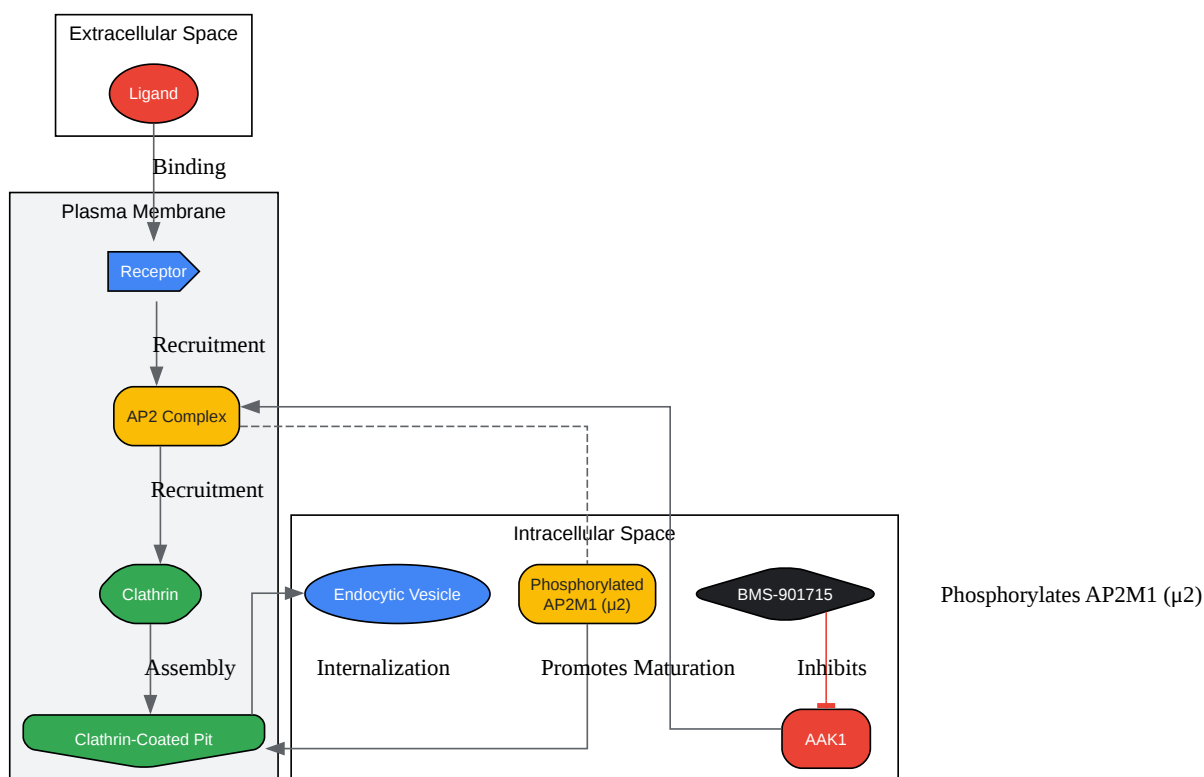
While specific cell viability IC₅₀ data for **BMS-901715** is not readily available in the public domain, the following table summarizes the biochemical potency and provides context from a related AAK1 inhibitor. Researchers are encouraged to generate dose-response curves in their cell lines of interest.

Compound	Assay Type	Target	IC50	Cell Line(s)	Reference
BMS-901715	Biochemical Assay	AAK1	3.3 nM	-	[1] [2]
LP-935509 (another AAK1 inhibitor)	Cell Proliferation	-	No effect	A20, EL4, B16	[3]
Hypothetical Data for BMS-901715	Cell Viability (e.g., MTT/Resazurin)	-	To be determined	User-defined	-
Hypothetical Data for BMS-901715	Transferrin Uptake Assay	Clathrin-Mediated Endocytosis	To be determined	User-defined	-

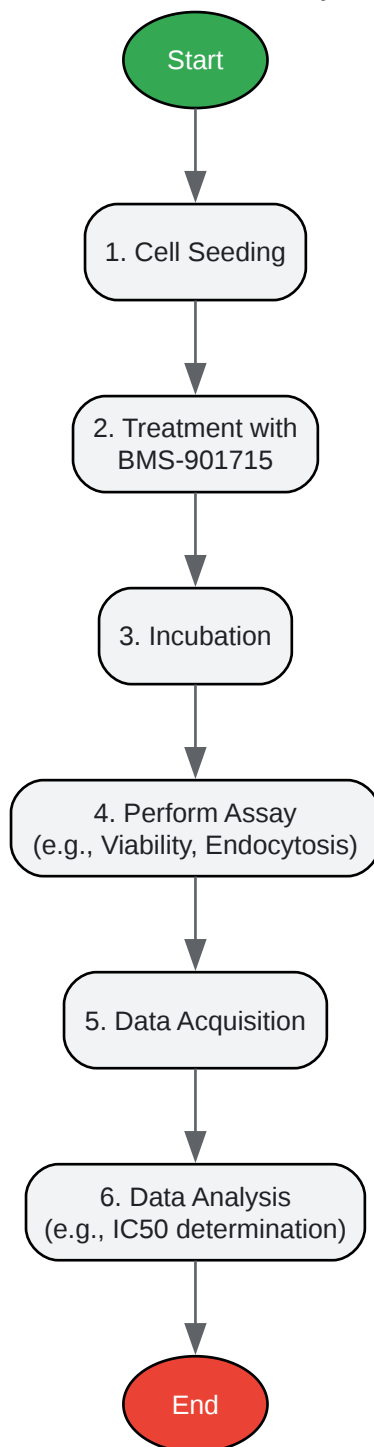
Signaling Pathway

The diagram below illustrates the central role of AAK1 in clathrin-mediated endocytosis, the primary pathway affected by **BMS-901715**.

AAK1 Signaling Pathway in Clathrin-Mediated Endocytosis



General Workflow for Cell-Based Assays with BMS-901715

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